Technical Guide: Controlled Synthesis of 1-Acetate 4-Methanesulfonate 1,4-Butanediol

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Compound of Interest

Compound Name:	*1-Acetate 4-Methanesulfonate 1,4-Butanediol*
CAS No.:	*19859-00-8*
Cat. No.:	*B601048*

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Executive Summary

This guide details the synthetic pathway for **1-Acetate 4-Methanesulfonate 1,4-Butanediol** (CAS: 19859-00-8), also known as 4-acetoxybutyl methanesulfonate. This compound serves as a critical heterobifunctional linker in medicinal chemistry and a known process impurity in the manufacturing of Busulfan.

The core technical challenge addressed in this guide is the desymmetrization of 1,4-butanediol. Transforming a symmetric diol into a non-symmetric derivative requires precise stoichiometric control and rigorous purification to isolate the target mono-functionalized intermediate from statistical byproducts (di-acetate and unreacted diol).

Retrosynthetic Analysis & Strategy

The synthesis is approached via a linear two-step sequence. The symmetry of the starting material (1,4-butanediol) dictates that the first step must be a controlled mono-protection.

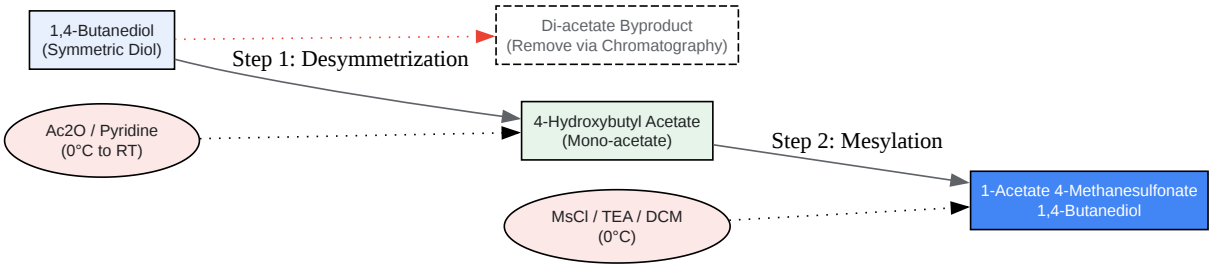
Strategic Logic:

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- Desymmetrization (Step 1): Nucleophilic attack of 1,4-butanediol on acetic anhydride. To maximize the yield of the mono-acetate and minimize the di-acetate, we employ a statistical strategy where the diol is kept in excess or strict stoichiometric control (1:1 or 1:0.9) is maintained.[1][2][3]
- Functionalization (Step 2): The remaining primary alcohol is activated as a mesylate (methanesulfonate), a potent leaving group suitable for downstream nucleophilic substitution (

) reactions.

Pathway Diagram



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Figure 1: Linear synthetic pathway highlighting the critical desymmetrization step and byproduct divergence.

Experimental Protocols

Step 1: Synthesis of 4-Hydroxybutyl Acetate

Objective: Mono-acetylation of 1,4-butanediol.[1]

Reagents:

- 1,4-Butanediol (1.0 equiv)

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- Acetic Anhydride (

) (0.9 - 1.0 equiv)
- Pyridine (1.2 equiv) or Triethylamine (TEA) / DMAP (cat.)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Protocol:

- Setup: Charge a flame-dried round-bottom flask with 1,4-butanediol (100 mmol) and dry DCM (200 mL). Cool the solution to 0°C under an inert nitrogen atmosphere.
- Base Addition: Add Pyridine (120 mmol) dropwise.
- Acetylation: Add Acetic Anhydride (90 mmol) dropwise over 30 minutes via an addition funnel. Note: Using a slight deficit of the acylating agent favors the mono-product over the di-acetate.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by Thin Layer Chromatography (TLC) (Eluent: 50% EtOAc/Hexanes).
  - TLC Visualization: Stain with KMnO4. You will observe three spots: Di-acetate (high

    ), Mono-acetate (mid

    ), and unreacted Diol (low

).
- Workup: Quench with saturated

  solution. Extract with DCM (3x). Wash combined organics with 1M HCl (to remove pyridine), saturated

  , and brine. Dry over

  .[4]

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- Purification (Critical): The crude oil contains a statistical mixture. Purify via flash column chromatography on silica gel.
  - Gradient: 10%

    40% EtOAc in Hexanes.
  - Target: Collect the middle fraction corresponding to the mono-acetate.

Data Validation (Step 1):

- 1H NMR (

  ): Look for the singlet at

  2.05 ppm (3H,

  -CO-) and the triplet at

  4.10 ppm (2H, -CH2-OAc). The -CH2-OH signal should appear as a triplet/multiplet around

  3.65 ppm.

Step 2: Mesylation to 1-Acetate 4-Methanesulfonate 1,4-Butanediol

Objective: Activation of the free hydroxyl group.

Reagents:

- 4-Hydroxybutyl acetate (from Step 1) (1.0 equiv)
- Methanesulfonyl Chloride (MsCl) (1.2 equiv)[4]
- Triethylamine (TEA) (1.5 equiv)[4]
- Solvent: Anhydrous DCM

Protocol:

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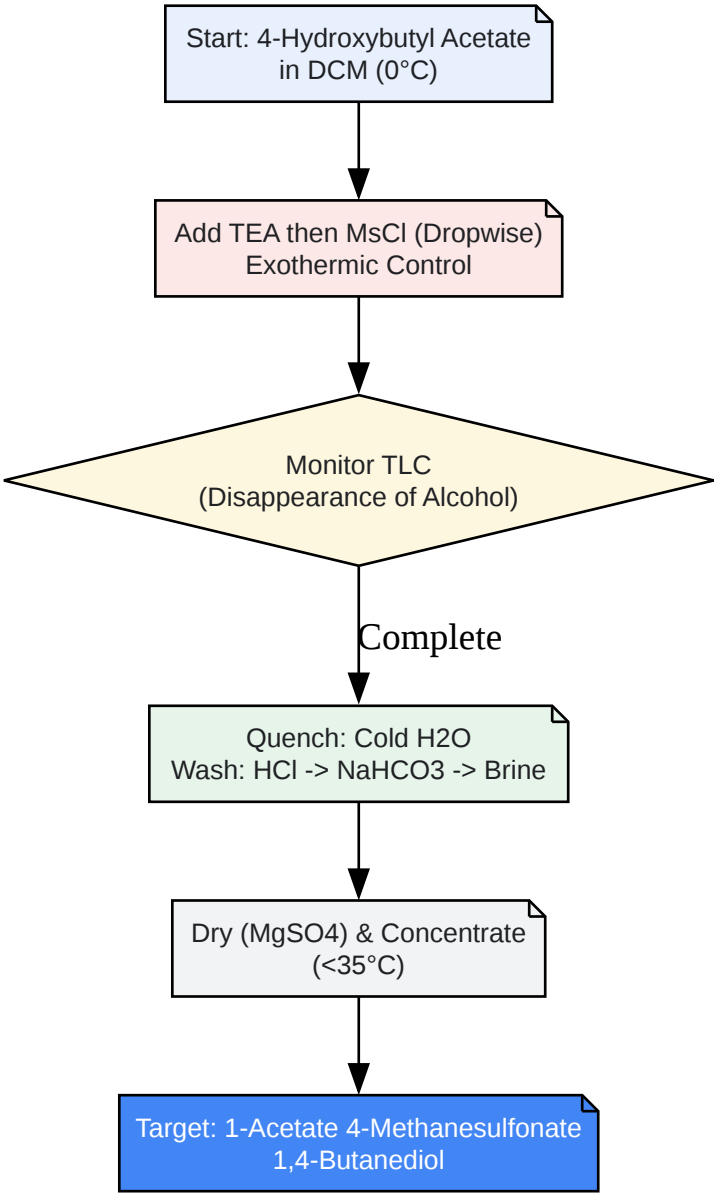
- Setup: Dissolve 4-hydroxybutyl acetate (10 mmol) in anhydrous DCM (50 mL). Cool to 0°C under nitrogen.
- Base Addition: Add Triethylamine (15 mmol).
- Mesylation: Add Methanesulfonyl Chloride (12 mmol) dropwise via syringe. Caution: Exothermic reaction.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature for 1 hour.
- Monitoring: TLC should show complete consumption of the alcohol and appearance of a new, slightly less polar spot.
- Workup: Dilute with cold water. Separate phases. Wash the organic layer with cold 1M HCl (rapid wash to remove amine, avoid hydrolysis), saturated

  , and brine.
- Isolation: Dry over

  and concentrate under reduced pressure (keep bath temp < 35°C to prevent thermal decomposition).
- Final Purification: If necessary, rapid filtration through a short silica plug (Eluent: 30% EtOAc/Hexanes). The product is typically a pale yellow oil.[5]

Workflow Visualization

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Figure 2: Operational workflow for the mesylation step, emphasizing temperature control and workup sequence.

Analytical Summary & Characterization

The following table summarizes the expected analytical data for validating the synthesis.

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Parameter	Specification / Observation	Causality / Logic
Appearance	Pale yellow to colorless oil	Typical for short-chain aliphatic mesylates. Darkening indicates decomposition.
1H NMR (Acetate)	2.05 ppm (s, 3H)	Characteristic methyl singlet of the acetate group.
1H NMR (Mesylate)	3.00 ppm (s, 3H)	Characteristic methyl singlet of the sulfonate ester (-OS).
1H NMR (Linker)	4.25 ppm (t, 2H, -C -OMs)	Downfield shift from alcohol precursor (3.6 ppm) due to electron-withdrawing mesyl group.
Stability	Moisture sensitive; store at -20°C	Mesylates are potent alkylating agents and can hydrolyze or cyclize (to THF) over time.

Safety & Handling (E-E-A-T)

Critical Warning: Alkyl methanesulfonates are potential genotoxic impurities (PGIs). They act as alkylating agents capable of modifying DNA.

- Containment: All reactions involving MsCl and the final product must be performed in a well-ventilated fume hood.
- PPE: Double nitrile gloves and safety goggles are mandatory.
- Decontamination: Spills should be treated with a solution of dilute ammonia or sodium hydroxide to hydrolyze the sulfonate ester before disposal.

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